

# Verbenone Delivery Systems for Aerial Application: Application Notes and Protocols

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## Compound of Interest

Compound Name: Verbenone

Cat. No.: B600774

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## Introduction

**Verbenone** is a naturally occurring anti-aggregation pheromone utilized by several species of bark beetles, most notably the mountain pine beetle (*Dendroctonus ponderosae*). When a host tree is fully colonized, beetles release **verbenone** to signal to incoming beetles that the tree is at capacity, effectively acting as a "no vacancy" sign. This behavioral mechanism has been harnessed for forest protection through the development of synthetic **verbenone** formulations. These formulations are designed for controlled release to protect individual high-value trees and entire forest stands from beetle attacks.

Aerial application of **verbenone** provides a method for treating large, remote, or rugged areas that are inaccessible for ground-based treatments. Various delivery systems have been developed to facilitate the controlled release of **verbenone** over a sustained period, coinciding with the beetle flight season. This document provides detailed application notes and protocols for the primary **verbenone** delivery systems used in aerial applications, intended for use by researchers, scientists, and professionals in drug development and forestry management. The information is compiled from various scientific studies and technical reports to ensure a comprehensive overview of the current state of **verbenone** application technology.

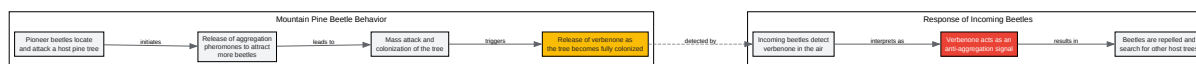
## Data Presentation: Comparative Efficacy of Verbenone Delivery Systems

The following table summarizes quantitative data from various studies on the efficacy and application parameters of different **verbenone** delivery systems. This allows for a clear comparison of the available technologies.

Delivery System	Active Ingredient (AI) Application Rate	Target Pest	Efficacy	Study Reference
Verbenone Flakes	370 g/ha	Mountain Pine Beetle (Dendroctonus ponderosae)	≥ 50% reduction in the proportion of attacked trees.	Gillette et al.
Verbenone Beads	54 g/ha	Mountain Pine Beetle (Dendroctonus ponderosae)	Fourfold greater incidence of attacked trees in untreated plots compared to treated plots.	Shea et al., 1992
Verbenone Pouches	20-40 pouches/acre	Mountain Pine Beetle (Dendroctonus ponderosae)	70-80% protection in stands with low to moderate beetle populations.	Morgan County Extension
SPLAT® Verb	70 g/tree (for individual tree protection); 1.5 kg/acre (for area-wide application)	Mountain Pine Beetle (Dendroctonus ponderosae)	0% mortality rate in treated trees compared to 93% in untreated trees in single-tree studies. Nearly twice as effective as other verbenone products in small stand studies.	ISCA Technologies, Forestry Distributing

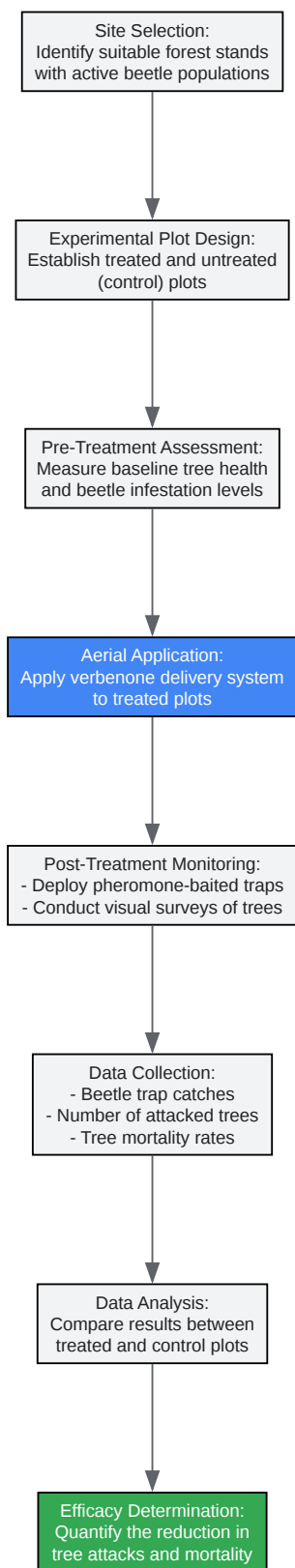
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the behavioral signaling pathway of **verbenone** and a general experimental workflow for testing the efficacy of aerially applied **verbenone** delivery systems.



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Caption: Behavioral cascade of mountain pine beetle response to **verbenone**.



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Caption: General experimental workflow for efficacy testing of aerially applied **verbenone**.

## Experimental Protocols

The following are detailed methodologies for the application of various **verbenone** delivery systems.

### Verbenone Flakes

a. Formulation: DISRUPT® Micro-Flake™ **Verbenone** Bark Beetle Anti-Aggregant flakes.

These are laminated plastic flakes containing **verbenone**.

b. Aerial Application Protocol:

- Aircraft: A Bell 47-G3B2A turbine helicopter equipped with two dispensing pods is a documented aircraft for this purpose.
- Dispensing Equipment: The dispensing pods should be fitted with slot augers that feed a hydraulic spinner to ensure even distribution of the flakes.
- Application Rate: The target application rate is 370 g of active ingredient per hectare.
- Flight Parameters:
  - Airspeed: Maintain a consistent airspeed of approximately 72.5 km/h during application.
  - Altitude: The application altitude should be maintained at a level that ensures uniform coverage while minimizing drift. General guidelines for aerial pesticide application suggest a release height of 8 to 12 feet above the canopy, but this can vary with aircraft and weather conditions.
  - Swath Width: The swath width should be calibrated to ensure complete coverage of the target area without excessive overlap.
- Calibration:
  - Calibrate the dispensing equipment (slot augers and spinners) on the ground to dispense the flakes at the desired rate.
  - Conduct a test flight over a marked area to verify the swath width and application rate.

- Adjust the equipment as necessary to achieve the target application rate.
- Application Conditions: Apply without stickers or liquids, as studies have shown good efficacy with dry application. The flakes are designed to fall through the understory to the forest floor.

c. Efficacy Assessment Protocol:

- Establish treated and untreated control plots of equal size (e.g., 4.0 hectares).
- Within each plot, establish a smaller core plot (e.g., 2.0 hectares) to minimize edge effects.
- Before application, conduct a pre-treatment assessment of stand structure, species composition, and the number of trees attacked by mountain pine beetles in the previous year.
- After application, place intercept traps baited with mountain pine beetle aggregation pheromone near the corners of each plot to monitor beetle flight.
- Collect trap catches at regular intervals (e.g., 7- to 14-days) throughout the beetle flight season.
- At the end of the season, conduct a post-treatment assessment of the number of newly attacked trees in both treated and control plots.
- Analyze the data to compare beetle trap catches and the proportion of attacked trees between treated and control plots.

## Verbenone Beads

a. Formulation: Controlled-release cylindrical plastic beads (e.g., 5 x

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